

Introduction: The Smallest Ring, A Giant Legacy

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2,2-Dimethylcyclopropyl Cyanide

CAS No.: 5722-11-2

Cat. No.: B1362708

[Get Quote](#)

Cyclopropane, the smallest and most strained of the cycloalkanes, stands as a testament to the elegant complexity of organic chemistry.^[1] Its three-membered ring, a simple equilateral triangle of carbon atoms, belies a rich and fascinating history that spans from fundamental synthetic chemistry to the frontiers of anesthetic medicine and modern drug discovery.^{[2][3]} The inherent ring strain imparts unique chemical and physical properties, making it more reactive than its acyclic or larger-ring counterparts and a subject of theoretical and practical interest for over a century.^[1] This guide offers a comprehensive exploration of the journey of cyclopropane, from its serendipitous discovery to its current, strategically vital role in the development of new therapeutics. We will delve into the pioneering syntheses, the evolution of bonding theories that sought to explain its enigmatic structure, its dramatic rise and fall as a potent anesthetic, and its modern renaissance as a coveted structural motif in medicinal chemistry.

The Genesis: August Freund and the First Synthesis (1881)

The story of cyclopropane begins in 1881 with the Austrian chemist August Freund.^{[2][4]} While working at the Lviv Technical University, Freund was investigating the reactions of 1,3-dibromopropane.^[4] By treating it with sodium metal, he induced an intramolecular Wurtz

reaction, forcing the two ends of the three-carbon chain to couple, thereby closing the ring and forming the novel hydrocarbon, which he named trimethylene.[2][4][5] In his very first paper on the subject, Freund not only reported the synthesis but also correctly proposed its three-membered ring structure.[2][4]

Freund's Synthesis Protocol

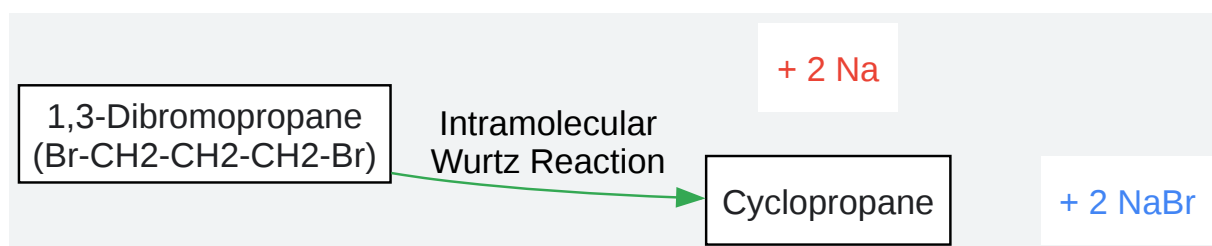
Freund's original synthesis was a landmark achievement in organic chemistry, demonstrating the formation of a highly strained carbocyclic ring.

Reaction: Intramolecular Wurtz coupling of 1,3-dibromopropane. Reagent: Sodium metal.

Mechanism:

- Two sodium atoms each donate an electron to the 1,3-dibromopropane molecule, leading to the cleavage of the carbon-bromine bonds and the formation of a diradical or, more likely, a dicarbanionic intermediate.
- The resulting nucleophilic carbon at one end of the propane chain attacks the electrophilic carbon at the other end, displacing the second bromide ion.
- This intramolecular nucleophilic substitution results in the formation of the cyclopropane ring and two equivalents of sodium bromide.[6]

The yield of this reaction was later improved in 1887 by Gustavson, who employed zinc instead of sodium.[2]



[Click to download full resolution via product page](#)

Caption: Freund's Synthesis of Cyclopropane (1881).

Unraveling the Structure: Theories of Bonding in a Strained Ring

The triangular structure of cyclopropane, with its internal C-C-C bond angles of 60° , presented a significant theoretical challenge. This angle deviates dramatically from the ideal 109.5° tetrahedral angle for sp^3 hybridized carbon, leading to immense angle strain. For decades, chemists debated how such a strained molecule could exist and what the true nature of its bonding was. Two major models emerged to provide a quantum mechanical description.

The Coulson-Moffitt 'Bent Bond' Model (1947)

Charles Coulson and William Moffitt proposed a model where the carbon atoms remain sp^3 hybridized, but the C-C bonding orbitals are not directed along the internuclear axes.^{[7][8][9]} Instead, the orbitals overlap at an angle, creating weaker, curved, or "bent bonds" that lie outside the triangle formed by the carbon nuclei.^{[7][10]}

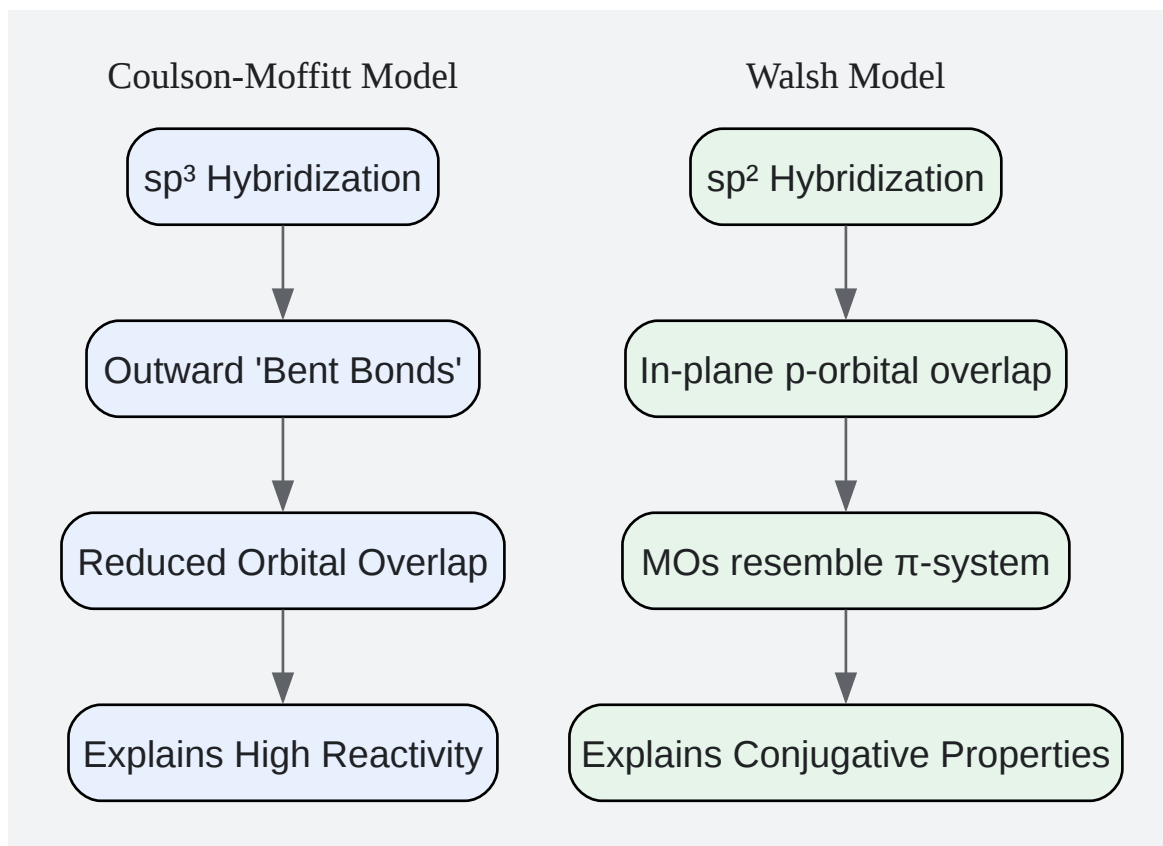
- Key Features:
 - The C-C bonds are formed by the overlap of sp^3 hybrid orbitals.
 - To accommodate the 60° geometry, the inter-orbital angle is reduced to approximately 104° .^{[8][9]}
 - This outward bending of the C-C bonds results in less efficient orbital overlap compared to a standard sigma bond, explaining the molecule's high reactivity and propensity for ring-opening reactions.^[9]
 - The model also predicts that the C-H bonds have more s-character, making them shorter and stronger.^[7]

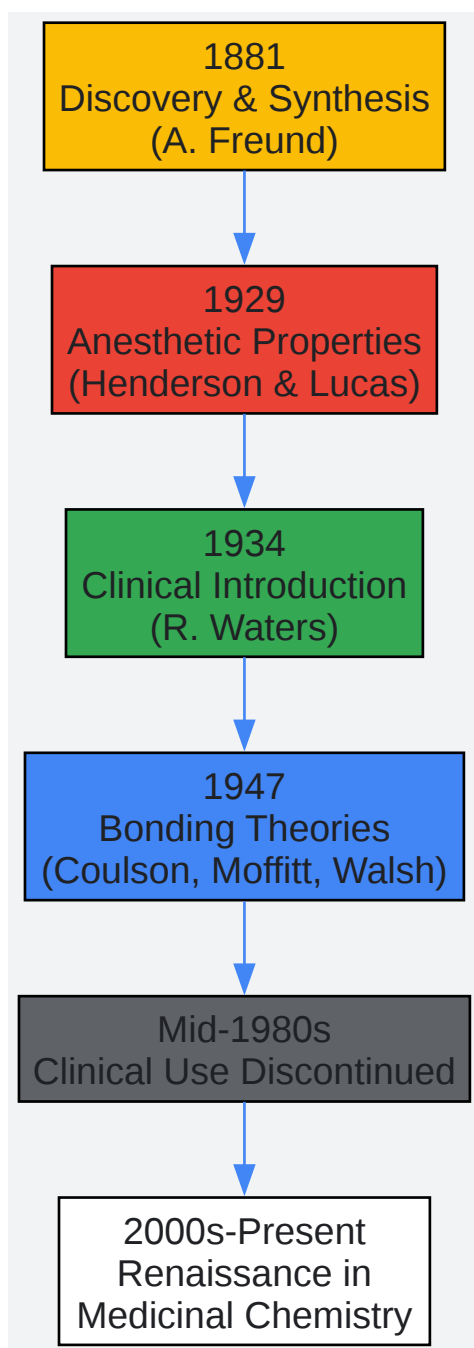
The Walsh Model (1947)

In the same year, A. D. Walsh offered an alternative model based on molecular orbitals. This model treats cyclopropane as having sp^2 hybridized carbon atoms.

- Key Features:

- Each carbon atom uses two sp^2 orbitals to form C-H bonds.
- One sp^2 orbital from each carbon is directed towards the center of the ring. These three orbitals combine to form a set of three molecular orbitals.
- The remaining p-orbital on each carbon lies in the plane of the ring. These overlap to form another set of three molecular orbitals.
- This model helps explain properties that the bent-bond model does not, such as the ability of the cyclopropyl group to conjugate with adjacent π -systems, similar to a double bond.[\[7\]](#)





[Click to download full resolution via product page](#)

Caption: Key Historical Milestones of Cyclopropane.

The Renaissance: A Prized Motif in Modern Drug Discovery

In recent decades, the cyclopropane ring has experienced a remarkable resurgence, becoming a highly valued structural component in medicinal chemistry. [11][12][13] Far from being a mere curiosity, it is now strategically incorporated into drug candidates to address numerous challenges in drug discovery. [12] Its unique physicochemical properties, stemming from its rigid, strained structure, allow it to serve as a versatile "sp³-rich" building block. [11][14]

Key Roles in Medicinal Chemistry:

- **Metabolic Stability:** The cyclopropyl group is resistant to metabolic degradation, particularly oxidation by cytochrome P450 enzymes. [15] Replacing a more metabolically labile group (like a gem-dimethyl or isopropyl group) with a cyclopropane can significantly increase a drug's half-life. [12]
- **Potency and Binding:** The rigid nature of the ring can lock a molecule into a specific, bioactive conformation, reducing the entropic penalty of binding to a biological target and thus enhancing potency. [12][15]
- **Physicochemical Properties:** The introduction of a cyclopropane ring can fine-tune properties like solubility, lipophilicity, and membrane permeability. [11][12]
- **Novelty and Patentability:** Incorporating this unique scaffold can generate novel chemical entities with new intellectual property potential. [11] The cyclopropane motif is now found in numerous FDA-approved drugs for treating a wide range of diseases, including viral infections (COVID-19, Hepatitis C, HIV/AIDS), asthma, and cancer. [16][17]

Modern Synthetic Methodologies

The renewed interest in cyclopropane-containing compounds has driven the development of sophisticated and stereoselective synthetic methods for their construction. While Freund's Wurtz coupling was revolutionary, modern chemistry demands more versatile and controlled approaches.

- **Simmons-Smith Reaction:** One of the most well-known methods, this reaction involves treating an alkene with a carbenoid, typically diiodomethane and a zinc-copper couple, to form the cyclopropane ring in a stereospecific manner. [3][18]
- **Transition-Metal Catalyzed Decomposition of Diazo Compounds:** Catalysts based on rhodium, copper, and ruthenium can decompose diazo compounds to generate metal carbenes, which then add to alkenes to form cyclopropanes. [3] This method offers high levels of control over stereoselectivity.

- Johnson–Corey–Chaykovsky Reaction: This reaction uses a sulfur ylide to transfer a methylene group to an electron-deficient alkene, such as an α,β -unsaturated carbonyl compound, to form the cyclopropane ring. [5]* Intramolecular Cyclization: Various methods exist to form cyclopropanes via intramolecular reactions, often involving the displacement of a leaving group by a nearby carbanion. [5]

Conclusion

From its initial synthesis as a chemical novelty to its dramatic tenure as a leading anesthetic and its current status as a cornerstone of modern drug design, the history of cyclopropane is a compelling narrative of scientific discovery and evolution. The journey of this simple three-carbon ring highlights how fundamental chemical principles—such as strain, bonding, and reactivity—can have profound and often unexpected impacts on medicine and technology. For researchers and drug development professionals, the cyclopropyl moiety is no longer just a strained ring but a powerful tool, offering solutions to complex pharmacological challenges and continuing to inspire innovation in the synthesis of complex molecules.

References

- Wikipedia. Cyclopropane.
- Cyclopropane: History. (n.d.).
- Wood Library-Museum of Anesthesiology. Cyclopropane.
- Wikipedia. August Freund.
- Wikipedia.
- Walsh Cyclopropane Molecular Orbitals. (n.d.).
- American Chemical Society. (2012, September 17). Cyclopropane.
- The roles of fused-cyclopropanes in medicinal chemistry: Insights from the past decade. (2025, November 1). ScienceDirect.
- structure and reactivity of the cyclopropane species. (n.d.). Wiley Online Library.
- Walsh, A. D. (1947). Background of Walsh Cyclopropane Molecular Orbitals.
- Coulson, C. A., & Moffitt, W. E. (1949). The properties of the C-C bond in cyclopropane. Philosophical Magazine.
- Baeyer's strain theory, Sachse Mohr's theory, Coulson & Moffitt's Modific
- Coulson and Moffitt's Modific
- Bokoch, M. P., & Gelb, A. W. (2014). From the journal archives: cyclopropane: induction and recovery with a bang! Canadian Journal of Anesthesia, 61(8), 763-766.
- Wang, N., Zhao, J. X., & Yue, J. M. (2025). Total synthesis of cyclopropane-containing natural products: recent progress (2016–2024). Organic & Biomolecular Chemistry.

- The "Cyclopropyl Fragment" Is a Versatile Player That Frequently Appears in Preclinical/Clinical Drug Molecules. (2016). Journal of Medicinal Chemistry, 59(19), 8712-8756.
- The "Cyclopropyl Fragment" is a Versatile Player that Frequently Appears in Preclinical/Clinical Drug Molecules. (2016). Journal of Medicinal Chemistry.
- The Crucial Role of Cyclopropane Deriv
- New, simple and accessible method creates potency-increasing structure in drugs. (2023, August 8). Science.
- Divergent Synthesis of Cyclopropane-Containing Lead-Like Compounds, Fragments and Building Blocks through a Cobalt Catalyzed Cyclopropanation of Phenyl Vinyl Sulfide. (n.d.). PubMed Central.
- Cyclopropane - Anesthesia General. (2025, October 22).
- Cyclopropane | Drug Information, Uses, Side Effects, Chemistry. (n.d.). PharmaCompass.com.
- Coulson and Moffitt's Modification. (2024, February 11). Pharmacareerinsider.
- Cyclopropane | Cyclic hydrocarbon, Organic compound, Flammable gas. (2025, December 17). Britannica.
- Synthesis of Cyclopropane by the Wurtz Reaction. (2020, May 2). YouTube.
- Donaldson, W. A. (n.d.). Synthesis of cyclopropane containing natural products.
- Broad-Spectrum Cyclopropane-Based Inhibitors of Coronavirus 3C-like Proteases: Biochemical, Structural, and Virological Studies. (2022).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Cyclopropane - American Chemical Society \[acs.org\]](#)
- [2. Cyclopropane - Wikipedia \[en.wikipedia.org\]](#)
- [3. Total synthesis of cyclopropane-containing natural products: recent progress \(2016–2024\) - Organic Chemistry Frontiers \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [4. August Freund - Wikipedia \[en.wikipedia.org\]](#)
- [5. Cyclopropanation - Wikipedia \[en.wikipedia.org\]](#)

- [6. m.youtube.com \[m.youtube.com\]](https://m.youtube.com)
- [7. catalogimages.wiley.com \[catalogimages.wiley.com\]](https://catalogimages.wiley.com)
- [8. hrpatelpharmacy.co.in \[hrpatelpharmacy.co.in\]](https://hrpatelpharmacy.co.in)
- [9. Coulson and Moffitt's Modification, Sachse Mohr's Theory \(Theory of Strainless Rings\) | Pharmaguideline \[pharmaguideline.com\]](#)
- [10. Coulson and Moffitt's Modification - Pharmacareerinsider \[pharmacareerinsider.com\]](https://pharmacareerinsider.com)
- [11. The roles of fused-cyclopropanes in medicinal chemistry: Insights from the past decade | CoLab \[colab.ws\]](#)
- [12. The "Cyclopropyl Fragment" is a Versatile Player that Frequently Appears in Preclinical/Clinical Drug Molecules - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [13. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [14. Divergent Synthesis of Cyclopropane-Containing Lead-Like Compounds, Fragments and Building Blocks through a Cobalt Catalyzed Cyclopropanation of Phenyl Vinyl Sulfide - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [15. nbinno.com \[nbinno.com\]](https://nbinno.com)
- [16. New, simple and accessible method creates potency-increasing structure in drugs - Previously undescribed chemical process may offer safer, more practical way to create cyclopropanes—a key feature in many drugs and drug-candidates \[chemeurope.com\]](#)
- [17. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [18. epublications.marquette.edu \[epublications.marquette.edu\]](https://epublications.marquette.edu)
- To cite this document: BenchChem. [Introduction: The Smallest Ring, A Giant Legacy]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1362708/docs#introduction-the-smallest-ring-a-giant-legacy\]](https://www.benchchem.com/product/b1362708/docs#introduction-the-smallest-ring-a-giant-legacy)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)